

Disperse Red 91 chemical structure and properties

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Compound of Interest

Compound Name: Disperse red 91

Cat. No.: B1616187

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An In-depth Technical Guide to Disperse Red 91

This technical guide provides a comprehensive overview of the chemical structure, properties, and relevant experimental protocols for **Disperse Red 91**. The information is intended for researchers, scientists, and professionals in drug development and related fields who may encounter this compound.

Chemical Identity and Structure

Disperse Red 91 is an anthraquinone-based dye known for its application in coloring synthetic fibers. Its chemical identity is well-established, providing a foundation for understanding its behavior and properties.

Chemical Structure:

The molecular structure of **Disperse Red 91** is characterized by a central anthraquinone core, which is substituted with an amino group, a hydroxyl group, and a (6-hydroxyhexyl)oxy side chain.

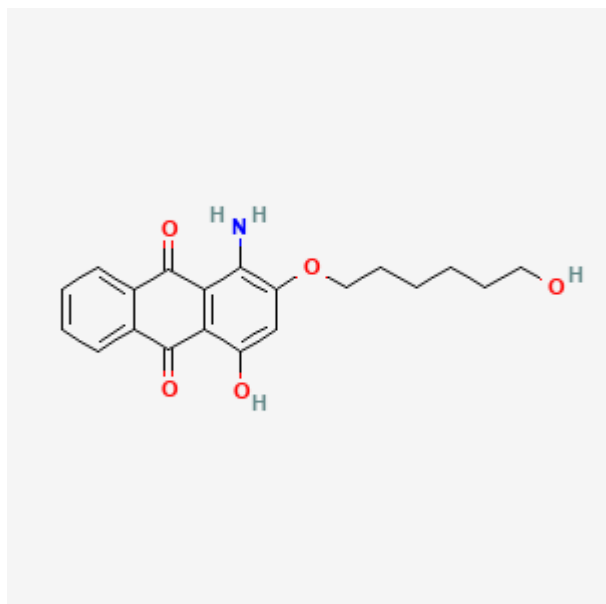


Figure 1. Chemical Structure of **Disperse Red 91**.

Table 1: Chemical Identifiers for **Disperse Red 91**

Identifier	Value
IUPAC Name	1-amino-4-hydroxy-2-((6-hydroxyhexyl)oxy)anthracene-9,10-dione
CAS Number	12236-10-1; 34231-26-0
Molecular Formula	C ₂₀ H ₂₁ NO ₅
Molecular Weight	355.38 g/mol
Synonyms	C.I. 60753, Disperse Red C-B, Disperse Red REL, Disperse Pink E-FBL

Physicochemical Properties

The physical and chemical properties of **Disperse Red 91** are crucial for its application, particularly in dyeing processes, and for assessing its environmental fate and potential biological interactions.

Table 2: Physicochemical Properties of **Disperse Red 91**

Property	Value	Reference/Notes
Physical State	Red powder	[1]
Melting Point	Not available	Data not found in publicly available literature.
Boiling Point	Not available	Data not found in publicly available literature.
Solubility	Low in water; Soluble in some organic solvents	As a disperse dye, it has inherently low aqueous solubility.
Heat Resistance	High, up to 300°C	[2]
UV-Vis Absorption Max (λ_{max})	Varies with solvent	The chromophoric anthraquinone structure leads to strong absorption in the visible region. Specific λ_{max} values are solvent-dependent. [3]

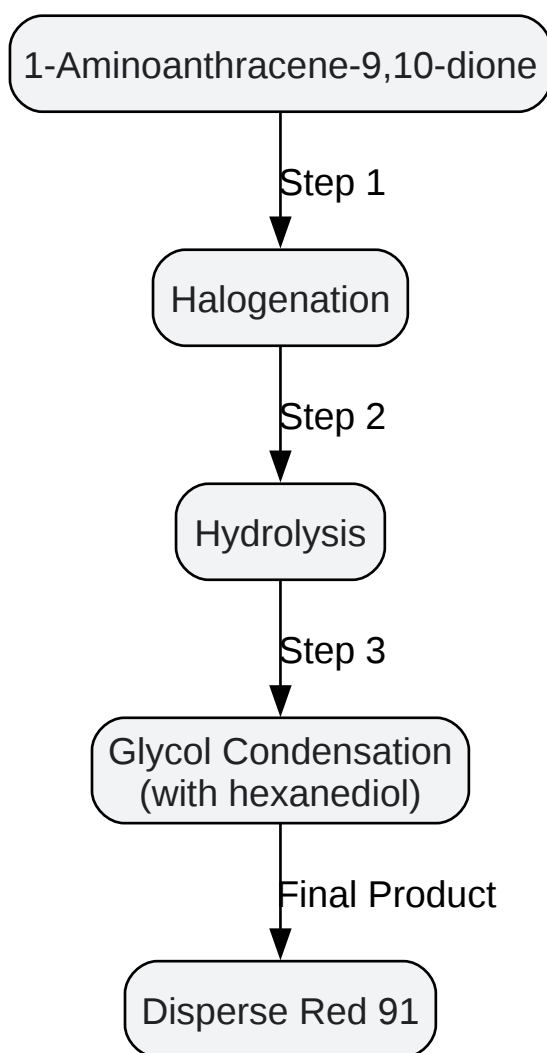
Experimental Protocols

This section outlines key experimental methodologies related to the synthesis and application of **Disperse Red 91**.

Synthesis of Disperse Red 91

A general manufacturing method for **Disperse Red 91** involves a multi-step chemical synthesis.[4]

General Synthesis Pathway:



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Caption: General synthesis workflow for **Disperse Red 91**.

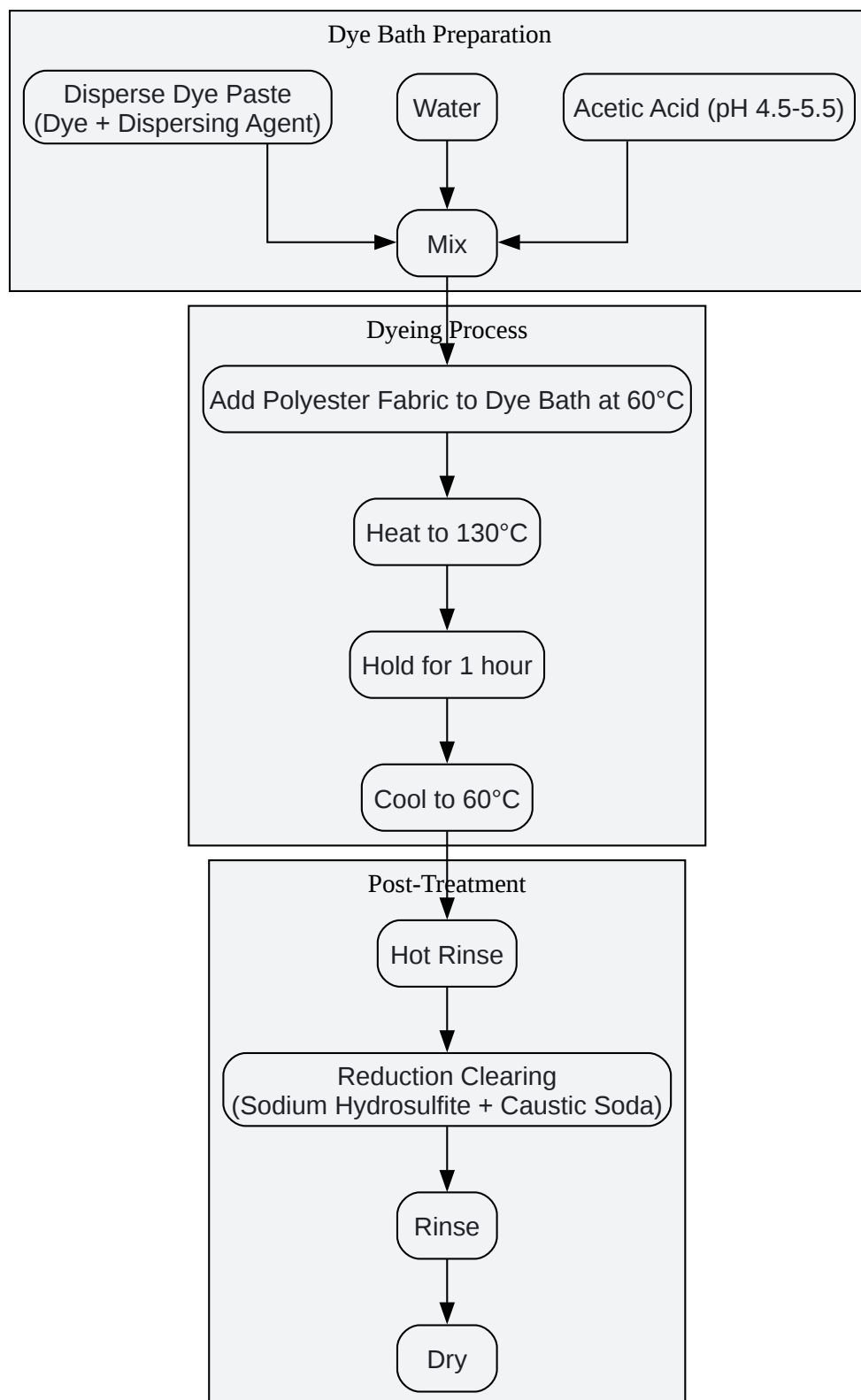
Detailed Protocol: A detailed, step-by-step laboratory synthesis protocol for **Disperse Red 91** is not readily available in peer-reviewed literature. The general method involves the halogenation and subsequent hydrolysis of 1-aminoanthracene-9,10-dione, followed by a condensation reaction with hexanediol.^[4] The synthesis of similar 1-amino-4-hydroxyanthraquinones can be achieved by reacting 1,4-dihydroxyanthraquinone with the corresponding amine.

Dyeing of Polyester Fabric

Disperse dyes are the primary class of dyes used for coloring polyester fibers. The process typically requires high temperatures to facilitate the diffusion of the dye into the hydrophobic

fiber.

High-Temperature Dyeing Method:



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Caption: Workflow for high-temperature polyester dyeing with disperse dyes.

Detailed Protocol for High-Temperature Dyeing:[1][5]

- Dye Bath Preparation:
 - Prepare a paste of the required amount of **Disperse Red 91** with a dispersing agent.
 - Add this paste to the dye bath containing water.
 - Adjust the pH of the dye bath to 4.5-5.5 using acetic acid.
- Dyeing:
 - Introduce the polyester fabric into the dye bath at approximately 60°C.
 - Raise the temperature of the dye bath to 130°C over a period of 30-45 minutes.
 - Maintain this temperature for at least 60 minutes to ensure dye penetration and fixation.
 - Gradually cool the dye bath to 60°C.
- After-treatment (Reduction Clearing):
 - Rinse the dyed fabric with hot water.
 - Prepare a solution containing sodium hydrosulfite (1-2 g/L) and caustic soda (1-2 g/L).
 - Treat the fabric in this solution at 70-80°C for 15-20 minutes to remove any unfixed dye from the surface.
 - Thoroughly rinse the fabric with water and then neutralize with a weak acid if necessary.
 - Dry the fabric.

Toxicological and Environmental Considerations

The toxicological profile of **Disperse Red 91** is not extensively documented in publicly accessible literature. However, information on related disperse dyes can provide some insights into potential hazards.

Table 3: Summary of Toxicological and Environmental Data

Aspect	Information	Reference/Notes
Human Health	A study on a mixture of anthraquinone violet dyes, which may include compounds structurally similar to Disperse Red 91, has been conducted. [6] Disperse dyes, in general, can be potential sensitizers.	[6][7]
Acute Toxicity	Specific LD50 or LC50 data for Disperse Red 91 are not readily available.	
Environmental Fate	Disperse dyes are characterized by low water solubility and tend to partition to sludge and sediments in aquatic environments. They are generally considered to be not readily biodegradable.	[8][9]
Ecotoxicity	Data specific to Disperse Red 91 is limited. Related disperse dyes have shown varying levels of toxicity to aquatic organisms.	[10]

It is important to handle **Disperse Red 91** with appropriate personal protective equipment, including gloves, safety glasses, and respiratory protection, especially when handling the powder form, to minimize exposure.

Conclusion

Disperse Red 91 is a technically important anthraquinone dye for synthetic fibers. While its fundamental chemical identity is well-defined, there is a lack of comprehensive, publicly available data on its specific physicochemical properties, detailed synthesis protocols, and a complete toxicological profile. The provided experimental protocols for dyeing are based on general procedures for this class of dyes and should be optimized for specific applications. Further research would be beneficial to fill the existing data gaps and provide a more complete understanding of this compound for both industrial and research purposes.

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